

"handling and storage of air-sensitive sodium tetraethylborate"

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Compound of Interest

Compound Name: Sodium tetraethylborate

Cat. No.: B096122

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Technical Support Center: Sodium Tetraethylborate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and storage of air-sensitive **sodium tetraethylborate**.

Frequently Asked Questions (FAQs)

Q1: What is **sodium tetraethylborate** and why is it considered air-sensitive?

A1: **Sodium tetraethylborate** (NaBEt_4) is an organoboron compound that is highly reactive and used as an ethyl transfer reagent.^[1] It is classified as an air- and moisture-sensitive pyrophoric material, meaning it can spontaneously ignite in the presence of air.^{[2][3]} Its reactivity also extends to water, with which it reacts violently.^[2]

Q2: How should I store unopened containers of **sodium tetraethylborate**?

A2: Unopened containers should be stored in a cool, dry, and well-ventilated place, away from sources of ignition.^{[4][5]} The material should be kept under an inert atmosphere, such as argon or nitrogen.^{[2][4]}

Q3: What are the immediate dangers of mishandling **sodium tetraethylborate**?

A3: The primary dangers are its pyrophoric nature, meaning it can catch fire spontaneously when exposed to air, and its violent reaction with water, which releases flammable gases.^[2]^[3]^[6] Direct contact can cause burns, and inhalation may lead to respiratory tract irritation.^[3]^[4]

Q4: Can I prepare a stock solution of **sodium tetraethylborate**?

A4: Yes, preparing a solution in a suitable anhydrous solvent can simplify handling. A study has shown that dissolving **sodium tetraethylborate** in tetrahydrofuran (THF) allows for storage of the solution for at least one month at 4°C in the dark without a noticeable decrease in derivatization efficiency.^[7]^[8]

Q5: What should I do in case of a small spill?

A5: In case of a small spill, you should wear appropriate personal protective equipment (PPE), remove all sources of ignition, and use spark-proof tools for cleanup.^[4] The spilled material should be swept up and placed into a suitable, labeled container for disposal.^[4] Do not use water for cleaning.

Q6: How do I properly dispose of **sodium tetraethylborate** waste?

A6: Disposal of **sodium tetraethylborate** must be handled as hazardous waste.^[9] It can be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.^[9] Always follow local, state, and federal regulations for hazardous waste disposal.^[9]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
The solid has changed color (e.g., from white to off-white or yellow).	Exposure to air or moisture leading to decomposition.	This indicates potential degradation of the reagent. It is advisable to use a fresh container for sensitive reactions. Consider preparing and storing solutions in an inert atmosphere to minimize exposure. [10]
My reaction is not proceeding as expected (low or no yield).	The reagent may have degraded due to improper handling or storage.	Ensure that all handling and transfers of the solid and its solutions are performed under a strictly inert atmosphere (glovebox or Schlenk line). Use freshly opened containers or recently prepared solutions for best results.
I observe smoking or a small fire when handling the solid.	The material is pyrophoric and has come into contact with air. [2]	This is an inherent risk. Always handle the solid under an inert atmosphere. If a small fire occurs, use a Class D fire extinguisher (for combustible metals) or dry sand. Do not use water. [11]
The reagent is difficult to dissolve.	The solvent may not be appropriate or may contain impurities (e.g., water).	Use a recommended anhydrous solvent such as tetrahydrofuran (THF). [7] [8] Ensure your solvent is thoroughly dried and deoxygenated before use.

Quantitative Data Summary

Parameter	Value	Source(s)
Molecular Formula	C ₈ H ₂₀ BNa	[2]
Molecular Weight	150.04 g/mol	[2]
Appearance	White to off-white crystalline solid	[10]
Melting Point	140-142 °C (decomposes)	[1]
Solubility	Reacts violently with water. Soluble in solvents like tetrahydrofuran (THF).	[2][7][8][12]
Storage Temperature	Ambient temperatures, in a cool, dry place.	[4][10]
Hazard Codes	H250: Catches fire spontaneously if exposed to air.H261: In contact with water releases flammable gas.	[3]

Experimental Protocols

Protocol 1: Handling **Sodium Tetraethylborate** in a Glovebox

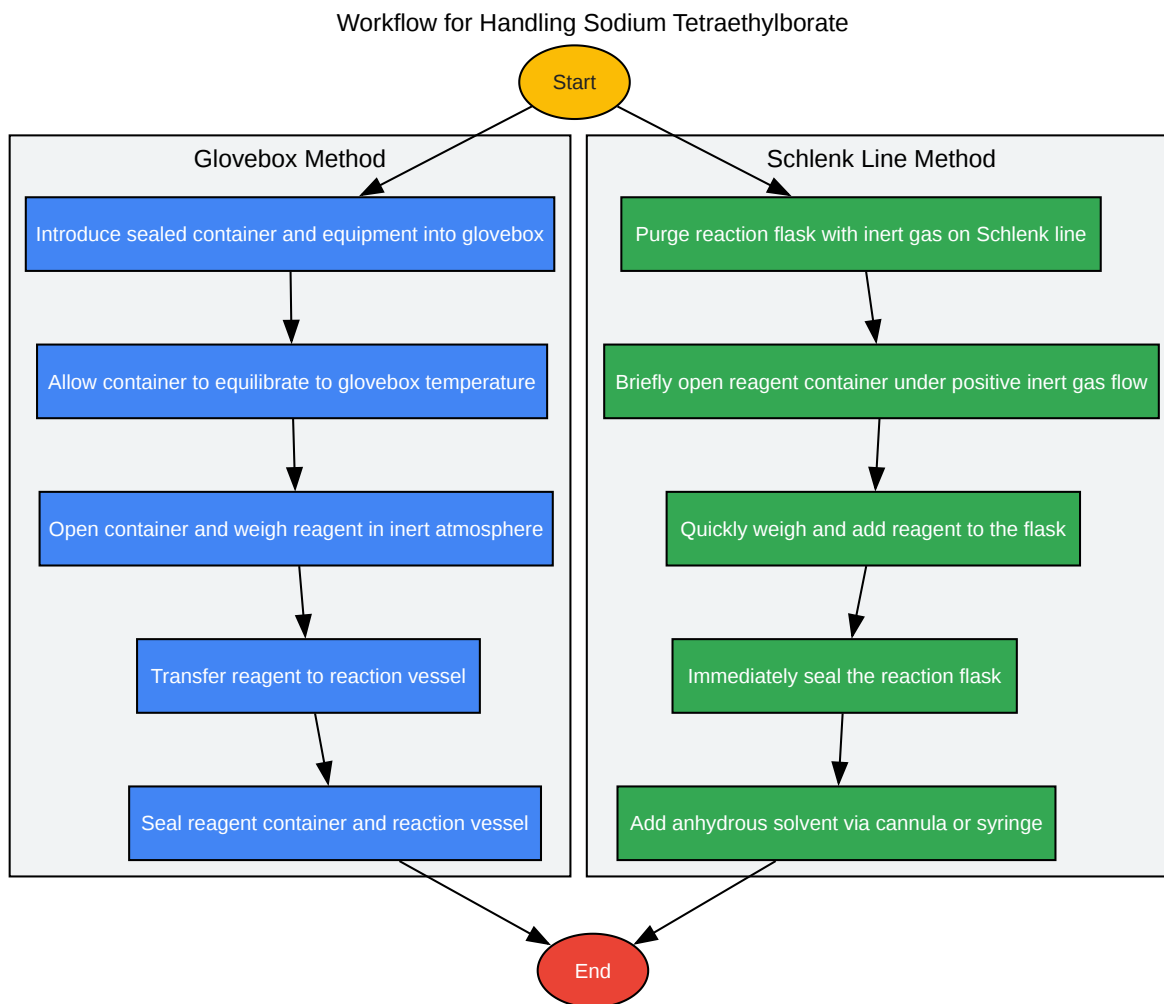
- Preparation: Ensure the glovebox has an inert atmosphere (e.g., argon or nitrogen) with low oxygen and moisture levels. Place all necessary equipment, including the sealed container of **sodium tetraethylborate**, spatulas, weighing paper, and reaction vessel, inside the glovebox antechamber and cycle appropriately.
- Equilibration: Allow the container of **sodium tetraethylborate** to reach the temperature of the glovebox atmosphere before opening to prevent condensation.
- Dispensing: Inside the glovebox, carefully open the container. Using a clean, dry spatula, weigh the desired amount of the solid onto weighing paper or directly into the reaction vessel.

- Sealing: Securely close the container of **sodium tetraethylborate**. Seal the reaction vessel containing the dispensed reagent.
- Removal: Remove the sealed reaction vessel and the original reagent container from the glovebox via the antechamber.

Protocol 2: Handling **Sodium Tetraethylborate** using a Schlenk Line

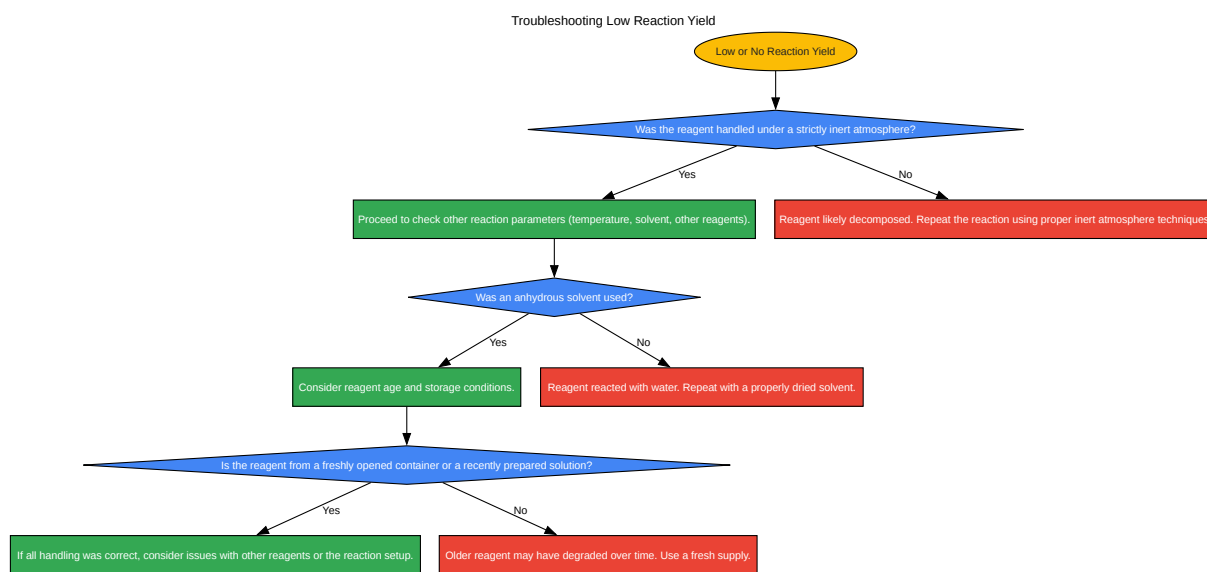
- Preparation: Set up the Schlenk line with a supply of high-purity inert gas (argon or nitrogen) and a vacuum pump. Assemble the reaction flask and equip it with a septum.
- Inerting the Flask: Connect the reaction flask to the Schlenk line and perform at least three vacuum/inert gas backfill cycles to remove air and moisture.
- Reagent Transfer: In a fume hood, briefly open the container of **sodium tetraethylborate**. Quickly weigh the desired amount and add it to the reaction flask against a positive flow of inert gas. This step should be performed as swiftly as possible to minimize air exposure.
- Resealing: Immediately reseal the reaction flask and the **sodium tetraethylborate** container.
- Solvent Addition: If making a solution, add anhydrous, deoxygenated solvent to the reaction flask via a cannula or a gas-tight syringe under a positive pressure of inert gas.

Visualizations



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Caption: Workflow for handling **sodium tetraethylborate**.



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Caption: Troubleshooting guide for low reaction yield.

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